

An In-depth Technical Guide to Tris(hydroxymethyl)aminomethane (CAS 77-86- 1)

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Compound of Interest

Compound Name: *2-Hydroxy-n-methylacetamide*

Cat. No.: *B1583540*

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Audience: Researchers, scientists, and drug development professionals.

Core Chemical Properties

Tris(hydroxymethyl)aminomethane, commonly known as Tris or Trometamol, is an organic compound widely utilized for its buffering capacity in biochemical, molecular biology, and pharmaceutical applications.[\[1\]](#)[\[2\]](#) It is a primary amine with three hydroxymethyl groups.[\[1\]](#)

Table 1: Physicochemical Properties of Tris(hydroxymethyl)aminomethane

Property	Value	Source
CAS Number	77-86-1	[3]
Molecular Formula	C4H11NO3	[1] [2]
Molecular Weight	121.14 g/mol	[3]
Appearance	White crystalline solid	[1]
Melting Point	167-172 °C	[3]
Boiling Point	219-220 °C at 10 mmHg	[3]
pKa (25 °C)	8.1	[3]
Useful pH Range	7-9	[3]
Solubility in Water	0.66 g/mL (clear, colorless solution)	
InChI Key	LENZDBCJOHFCAS-UHFFFAOYSA-N	[3]
SMILES String	NC(CO)(CO)CO	[3]

Applications and Uses

Tris(hydroxymethyl)aminomethane's primary utility stems from its role as a biological buffer. Its pKa of approximately 8.1 at 25°C makes it an effective buffering agent for maintaining a stable pH in the physiological range of 7-9.[\[2\]](#)[\[3\]](#)

Key applications include:

- **Biochemical and Molecular Biology Buffers:** Tris is a fundamental component of many buffer solutions used in electrophoresis (e.g., TAE and TBE buffers for nucleic acid gel electrophoresis), western blotting, and immunoassays like ELISA.[\[1\]](#) It is also used as a substance diluent and a wash buffer.[\[1\]](#)
- **Pharmaceutical Formulations:** In medicine, Trometamol is used as a buffer in the treatment of severe metabolic acidosis.[\[1\]](#) It is also used as a salt in some pharmaceutical products,

such as "ketorolac trometamol".[\[1\]](#)

- Enzyme Assays: It is important to note that Tris can interfere with the activity of some enzymes, so its use in protein studies should be approached with caution.[\[1\]](#)
- Cell Lysis and Permeability: Tris buffers are commonly used in cell lysis protocols and can be used to increase the permeability of cell membranes.[\[1\]](#)
- Chemical Synthesis: It acts as a precursor in the synthesis of polymers, oxazolones, and oxazolidines.[\[1\]](#) It is also used as an emulsifying agent and an absorbent for acidic gases.[\[1\]](#)

Experimental Protocols

A common application of Tris is the preparation of a Tris-HCl buffer solution. The following is a generalized protocol for preparing a 1 M Tris-HCl buffer stock solution at a specific pH.

Protocol: Preparation of 1 M Tris-HCl Buffer (pH 8.0)

Materials:

- Tris(hydroxymethyl)aminomethane (Tris base) (MW: 121.14 g/mol)
- Concentrated Hydrochloric Acid (HCl)
- Deionized or distilled water
- pH meter
- Magnetic stirrer and stir bar
- Beaker and graduated cylinder
- Autoclave (for sterilization, if required)

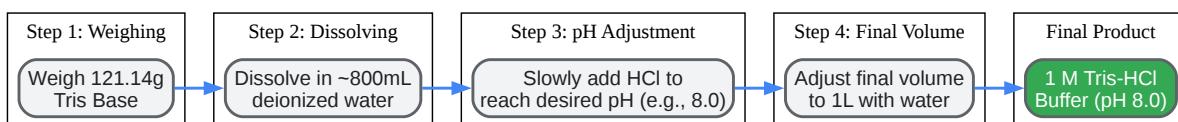
Methodology:

- Weighing Tris Base: For 1 liter of a 1 M Tris solution, weigh out 121.14 g of Tris base.

- Dissolving: Add the Tris base to a beaker containing approximately 800 mL of deionized water. Place a magnetic stir bar in the beaker and place it on a magnetic stirrer to facilitate dissolving.
- pH Adjustment: Once the Tris base is completely dissolved, place the pH probe into the solution. Slowly add concentrated HCl dropwise while continuously monitoring the pH. Continue adding HCl until the desired pH of 8.0 is reached. Be cautious as the pH will change rapidly near the pKa.
- Volume Adjustment: Transfer the solution to a 1 L graduated cylinder and add deionized water to bring the final volume to 1 liter.
- Sterilization (Optional): If a sterile solution is required, the buffer can be autoclaved. Note that the pH of Tris buffers is temperature-dependent, and the pH should be checked again after the solution has cooled to room temperature.

Visualizations

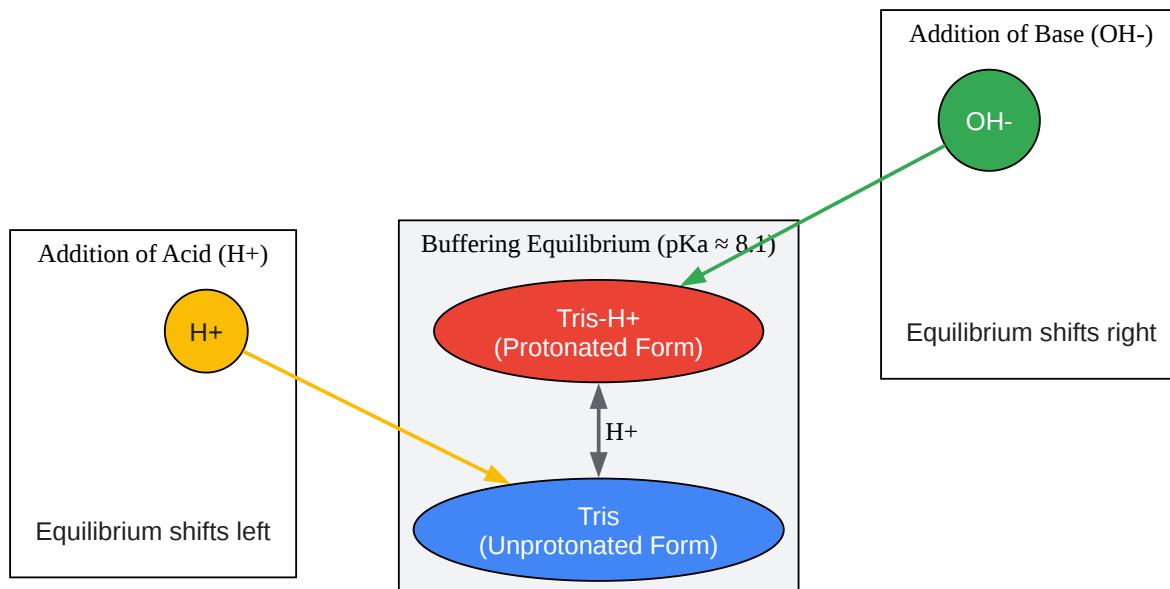
Diagram 1: Workflow for Tris-HCl Buffer Preparation



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Caption: A flowchart illustrating the key steps in the preparation of a 1 M Tris-HCl buffer solution.

Diagram 2: Buffering Mechanism of Tris



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Caption: The buffering action of Tris, showing the equilibrium between its protonated and unprotonated forms.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Tris(hydroxymethyl)aminomethane (CAS 77-86-1)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1583540#cas-number-5689-86-1-properties-and-uses>

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